

# An In-Depth Technical Guide to the Chemical Structure and Synthesis of Moguisteine

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## Compound of Interest

Compound Name: Moguisteine

Cat. No.: B1677395

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Moguisteine** is a peripherally acting, non-narcotic antitussive agent. It has demonstrated efficacy in reducing cough frequency in patients with chronic obstructive pulmonary disease (COPD) and other respiratory conditions. Its mechanism of action is believed to involve the modulation of sensory nerve channels in the airways. This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Moguisteine**, intended to serve as a valuable resource for researchers and professionals in the field of drug development.

## Chemical Structure

**Moguisteine** is a racemic mixture of the ethyl ester of (R,S)-3-[2-[(2-methoxyphenoxy)methyl]-1,3-thiazolidin-3-yl]-3-oxopropanoic acid.

Identifier	Value
IUPAC Name	ethyl 3-[2-[(2-methoxyphenoxy)methyl]-1,3-thiazolidin-3-yl]-3-oxopropanoate[1]
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>5</sub> S[1]
Molecular Weight	339.41 g/mol [1]
CAS Number	119637-67-1[1]
SMILES	CCOC(=O)CC(=O)N1CCSC1COC2=CC=CC=C2OC[1]

A two-dimensional representation of the **Moguisteine** structure is provided below.

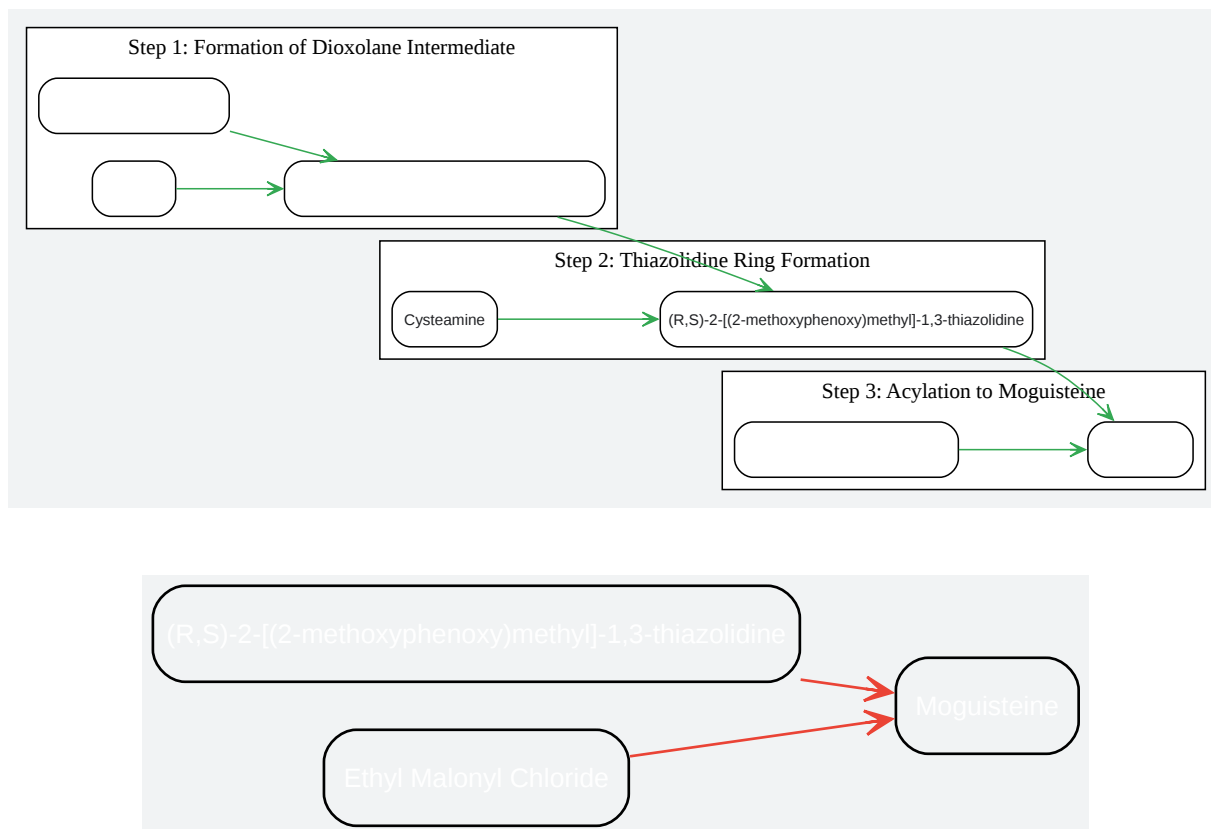
Caption: Chemical structure of **Moguisteine**.

## Synthesis of Moguisteine

A known high-yield and high-purity synthesis of **Moguisteine** proceeds via a three-step process. An alternative, older method involves the use of the less stable and more expensive ethyl malonyl chloride.

## Three-Step Synthesis Pathway

This modern synthesis route offers high yields and purity.



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## References

- 1. KR20110086503A - Novel method for the synthesis of moguisteine - Google Patents [patents.google.com]
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